

An In-depth Technical Guide to the Physicochemical Properties of 4-Methylsulfonylacetophenone

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Compound of Interest

Compound Name: 4-Methylsulfonylacetophenone

Cat. No.: B052587

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Audience: Researchers, Scientists, and Drug Development Professionals

Executive Summary

4-Methylsulfonylacetophenone (CAS No. 10297-73-1) is a key chemical intermediate, notably in the synthesis of pharmaceuticals such as Imrecoxib and Etoricoxib.[1] A thorough understanding of its physicochemical properties, specifically its melting point and solubility, is critical for its application in drug development, process chemistry, and quality control. This document provides a comprehensive overview of these characteristics, supported by experimental protocols and data, to serve as a vital resource for scientific professionals.

Core Physicochemical Properties

The physical state of **4-Methylsulfonylacetophenone** is typically a white to slightly yellow crystalline powder or needles.[2][3] Its molecular and physical properties are foundational to its behavior in various chemical processes.

Melting Point

The melting point is a crucial indicator of a compound's purity. For a pure crystalline solid, the melting range is typically sharp, spanning 0.5-1.0°C.[4] Impurities tend to lower and broaden this range.[4] The reported melting point for **4-Methylsulfonylacetophenone** is consistent across multiple sources, falling within a narrow range.

Data Presentation: Melting Point of **4-Methylsulfonylacetophenone**

Parameter	Reported Value (°C)	Source(s)
Melting Point	126 - 129	[2] [3] [5]
Melting Point	131.7	[6]

Solubility Characteristics

Solubility data is paramount for designing crystallization processes, selecting appropriate solvents for reactions, and formulating drug products.[\[1\]](#) The solubility of **4-Methylsulfonylacetophenone** has been evaluated in a range of common organic solvents.

A comprehensive study by a gravimetric method measured its solubility in nine different pure solvents and a binary solvent mixture from 278.15 K to 328.15 K (5°C to 55°C).[\[1\]](#)[\[7\]](#) This provides essential data for understanding its behavior under varying temperature conditions, which is critical for industrial crystallization.[\[1\]](#)

Data Presentation: Solubility of **4-Methylsulfonylacetophenone**

Solvent	Solubility Description	Source(s)
Dimethyl Sulfoxide (DMSO)	Slightly soluble; 100 mg/mL (requires ultrasound)	[2] [3] [8]
Methanol	Slightly soluble (solubility increases with heat)	[2] [3]
Ethanol	Soluble	[2]
Acetone	Soluble	[2]
Chloroform	Soluble	[2]
Ethyl Acetate	Studied (Temperature-dependent)	[1] [7]
n-Hexane	Studied (Less temperature-dependent than ethyl acetate)	[1] [7]
n-Propyl Alcohol	Studied	[1] [7]
n-Butyl Alcohol	Studied	[1] [7]
Isobutyl Alcohol	Studied	[1] [7]
Ethylene Glycol	Studied	[1] [7]
Cyclohexane	Studied	[1] [7]

Experimental Protocols

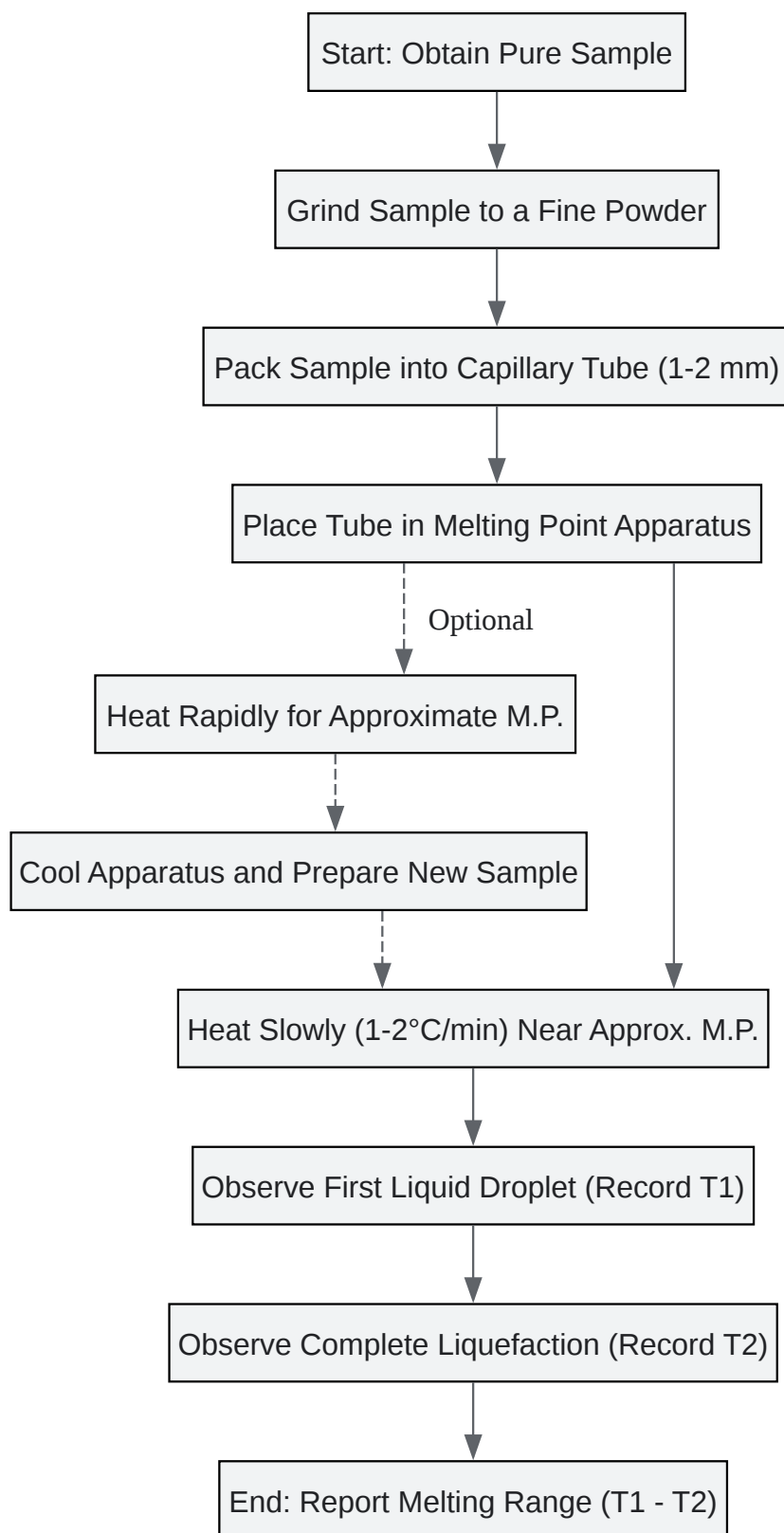
Accurate determination of melting point and solubility relies on standardized laboratory techniques. The following sections detail the methodologies for these measurements.

Melting Point Determination (Capillary Method)

This is the most common technique for determining the melting point of a solid organic compound.[\[4\]](#) It relies on slow, uniform heating of a small sample and precise observation.

Methodology:

- Sample Preparation: The crystalline **4-Methylsulfonylacetophenone** sample must be finely powdered to ensure uniform packing and heat transfer.[\[4\]](#)
- Capillary Tube Loading: A small amount of the powdered sample is introduced into a capillary tube, which is sealed at one end. The tube is tapped gently to pack the sample tightly to a height of 1-2 mm.[\[9\]](#)[\[10\]](#)
- Apparatus Setup: The capillary tube is attached to a thermometer, ensuring the sample is level with the thermometer bulb. This assembly is placed in a heating apparatus, such as a Thiele tube containing mineral oil or an electrically heated metal block (e.g., Mel-Temp apparatus).[\[4\]](#)
- Heating: The apparatus is heated slowly and steadily. A rapid determination can be done first to find an approximate melting point. For an accurate measurement, the heating rate should be controlled to about 1-2°C per minute near the expected melting point.[\[4\]](#)
- Observation and Recording: Two temperatures are recorded:
 - T1: The temperature at which the first drop of liquid appears.[\[10\]](#)
 - T2: The temperature at which the entire sample has completely liquefied.[\[10\]](#)
- Reporting: The melting point is reported as the range from T1 to T2.



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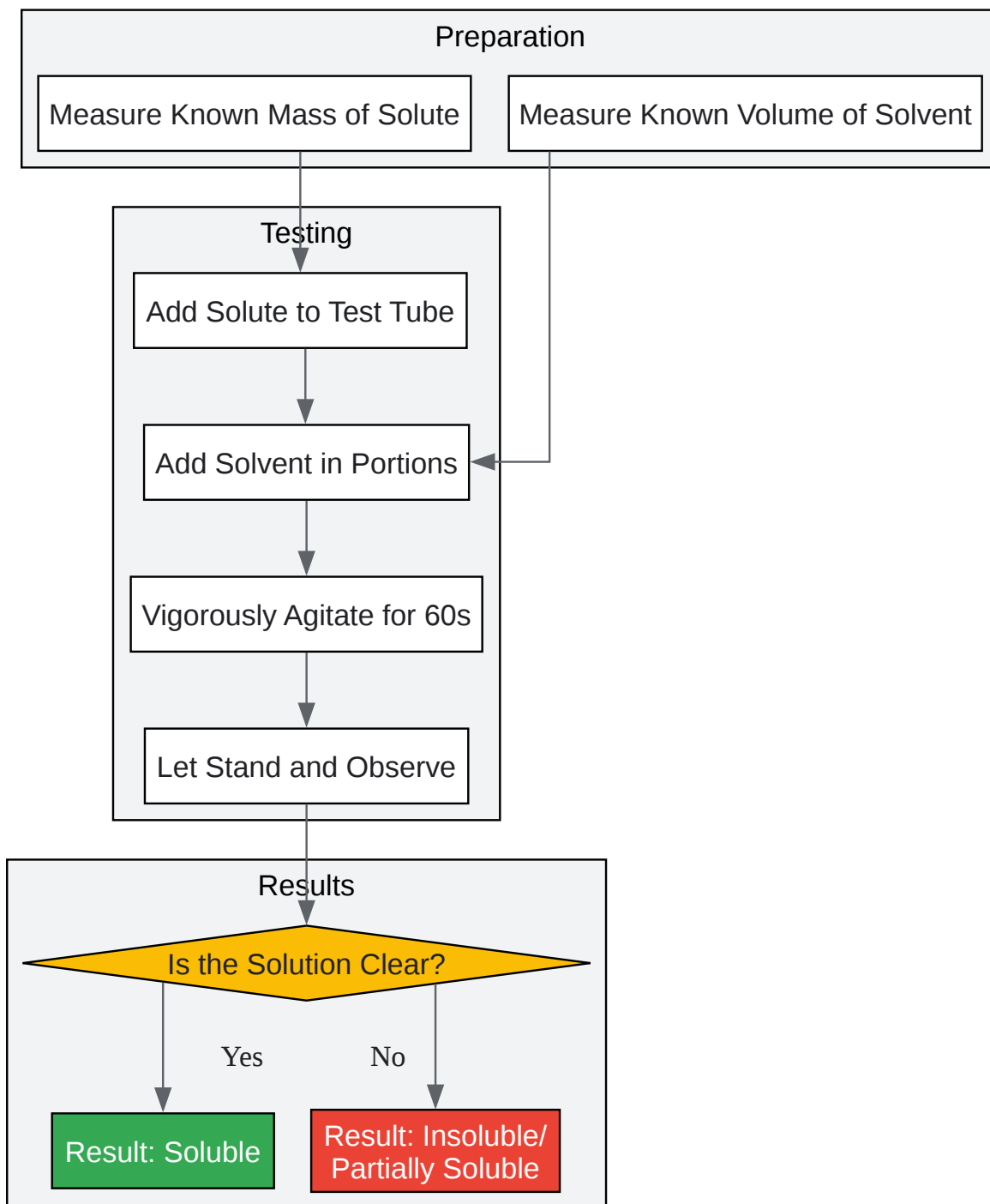
Caption: Workflow for Melting Point Determination.

Solubility Determination (Qualitative Method)

This protocol provides a straightforward method to assess whether a compound is soluble, partially soluble, or insoluble in a specific solvent.

Methodology:

- Sample Measurement: Place a small, pre-weighed amount of **4-Methylsulfonylacetophenone** (e.g., 25 mg) into a clean, dry test tube.[\[11\]](#)
- Solvent Addition: Add a measured volume of the chosen solvent (e.g., 0.75 mL) to the test tube in small portions.[\[11\]](#)
- Mixing: After each addition, shake the test tube vigorously for a set period, typically 30-60 seconds, to ensure thorough mixing.[\[12\]](#)[\[13\]](#)
- Observation: Allow the mixture to stand and observe the result.
 - Soluble: The solid dissolves completely, leaving a clear solution.[\[12\]](#)
 - Partially Soluble: Some of the solid dissolves, but a noticeable amount remains undissolved.
 - Insoluble: The solid does not appear to dissolve at all.[\[12\]](#)
- Reporting: Record the result as soluble, partially soluble, or insoluble for the specific solvent and conditions (e.g., temperature). For liquid solutes, the terms miscible and immiscible are used.[\[12\]](#)



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